

An In-Depth Technical Guide on 1-Myristin-2-Olein-3-Butyrin

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Compound of Interest

Compound Name: 1-Myristin-2-Olein-3-Butyrin

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To: Researchers, Scientists, and Drug Development Professionals

Subject: A Comprehensive Technical Guide on the Structured Triglyceride **1-Myristin-2-Olein-3-Butyrin**

This technical guide provides a detailed overview of the structured triglyceride **1-Myristin-2-Olein-3-Butyrin**, also known by its systematic name 1-Myristoyl-2-Oleoyl-3-Butyryl-rac-glycerol. This document synthesizes the available scientific information regarding its discovery, physicochemical properties, synthesis, analytical characterization, and potential biological significance.

Introduction and Discovery

1-Myristin-2-Olein-3-Butyrin is a complex, mixed-acid triglyceride. It is classified as a "structured lipid," which are triglycerides that have been modified to alter the fatty acid composition and their specific locations on the glycerol backbone.^[1] This particular molecule is characterized by the presence of three distinct fatty acids: myristic acid (a saturated 14-carbon fatty acid) at the sn-1 position, oleic acid (a monounsaturated 18-carbon fatty acid) at the sn-2 position, and butyric acid (a short-chain 4-carbon fatty acid) at the sn-3 position.

The "discovery" of **1-Myristin-2-Olein-3-Butyrin** is not attributed to a singular event or publication but rather its identification as one of the many complex triglycerides present in human breast milk.^{[1][2]} Its presence in this vital biological fluid suggests a potential role in infant nutrition and development. The specific arrangement of a medium-chain saturated fatty

acid, a long-chain unsaturated fatty acid, and a short-chain fatty acid on the glycerol backbone is noteworthy and implies specific metabolic pathways and physiological effects.

Physicochemical and Quantitative Data

Quantitative data for **1-Myristin-2-Olein-3-Butyrin** is primarily available from chemical suppliers and databases. A summary of these properties is presented in Table 1.

Property	Value	Reference(s)
Systematic Name	9Z-octadecenoic acid, 1-[(1-oxobutoxy)methyl]-2-[(1-oxotetradecyl)oxy]ethyl ester	[1]
Synonyms	1-Myristoyl-2-Oleoyl-3-Butyryl-rac-glycerol, MOB, TG(14:0/18:1/4:0)	[1][3]
CAS Number	1122578-93-1	[1][3]
Molecular Formula	C ₃₉ H ₇₂ O ₆	[1]
Molecular Weight	637.0 g/mol	[1]
Purity	≥98% (as commercially available)	[1]
Formulation	Liquid	[1]
Solubility	Chloroform (slightly soluble), Methanol (slightly soluble)	[1]

Synthesis of 1-Myristin-2-Olein-3-Butyrin

The synthesis of specifically structured triglycerides like **1-Myristin-2-Olein-3-Butyrin** is a multi-step process that can be achieved through chemoenzymatic methods. Lipases are commonly employed due to their regioselectivity, which is crucial for placing specific fatty acids at desired positions on the glycerol backbone.[4][5]

General Principles of Synthesis

The synthesis of a structured triglyceride such as **1-Myristin-2-Olein-3-Butyrin** typically involves a two-step enzymatic process.^{[6][7]} The first step often involves the creation of a 2-monoacylglycerol, followed by the esterification of the sn-1 and sn-3 positions. For this specific molecule, a plausible route would be the lipase-catalyzed alcoholysis of a triglyceride rich in oleic acid (like triolein) to produce 2-oleoylglycerol. This intermediate would then be esterified with myristic acid and butyric acid or their derivatives.

Representative Experimental Protocol for Enzymatic Synthesis

The following is a representative, multi-step protocol for the synthesis of **1-Myristin-2-Olein-3-Butyrin** based on established methods for structured triglyceride synthesis.

Step 1: Synthesis of 2-Oleoylglycerol

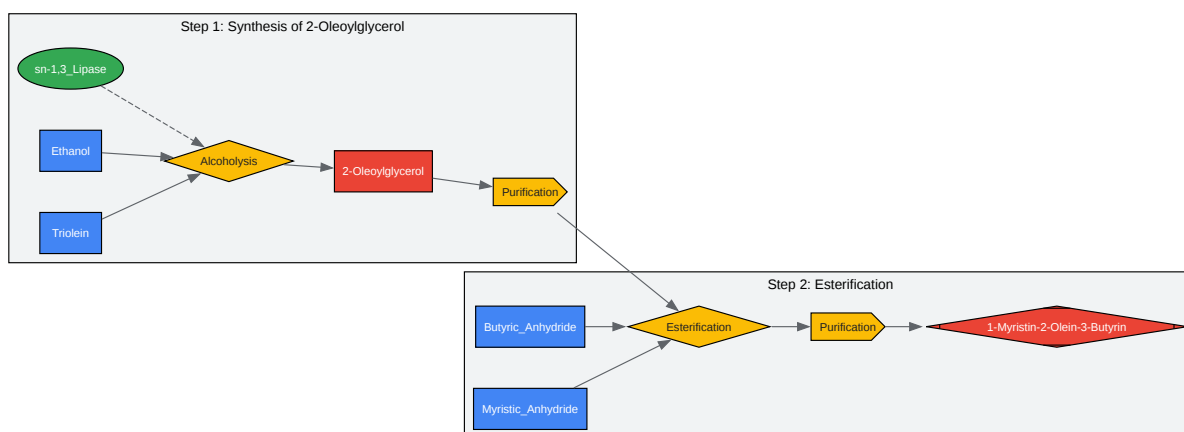
- **Reaction Setup:** Triolein is subjected to alcoholysis with ethanol in a solvent-free system using a sn-1,3 specific lipase (e.g., immobilized *Rhizomucor miehei* lipase).
- **Reaction Conditions:** The reaction mixture is incubated at a controlled temperature (e.g., 40-50°C) with constant agitation.
- **Monitoring:** The reaction is monitored by thin-layer chromatography (TLC) or gas chromatography (GC) to follow the formation of 2-oleoylglycerol and the disappearance of triolein.
- **Purification:** Upon completion, the enzyme is filtered off. The 2-oleoylglycerol is then purified from the reaction mixture, typically by crystallization at low temperatures or by column chromatography.

Step 2: Esterification of 2-Oleoylglycerol with Myristic and Butyric Anhydrides

- **Reaction Setup:** The purified 2-oleoylglycerol is dissolved in an appropriate solvent (e.g., hexane) with myristic anhydride and butyric anhydride. A non-specific lipase or a chemical catalyst can be used. For specific placement, a stepwise enzymatic esterification might be necessary.

- **Reaction Conditions:** The reaction is carried out at a controlled temperature with continuous removal of by-products to drive the reaction to completion.
- **Purification:** The final product, **1-Myristin-2-Olein-3-Butyrin**, is purified from the reaction mixture using column chromatography on silica gel. The fractions are analyzed by TLC and GC-MS to confirm the identity and purity of the product.

Visualization of the Synthetic Workflow



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A representative chemoenzymatic synthesis workflow for **1-Myristin-2-Olein-3-Butyrin**.

Analytical Characterization

The characterization of **1-Myristin-2-Olein-3-Butyrin**, particularly from a complex matrix like human milk, requires advanced analytical techniques to confirm its structure and quantify its presence.

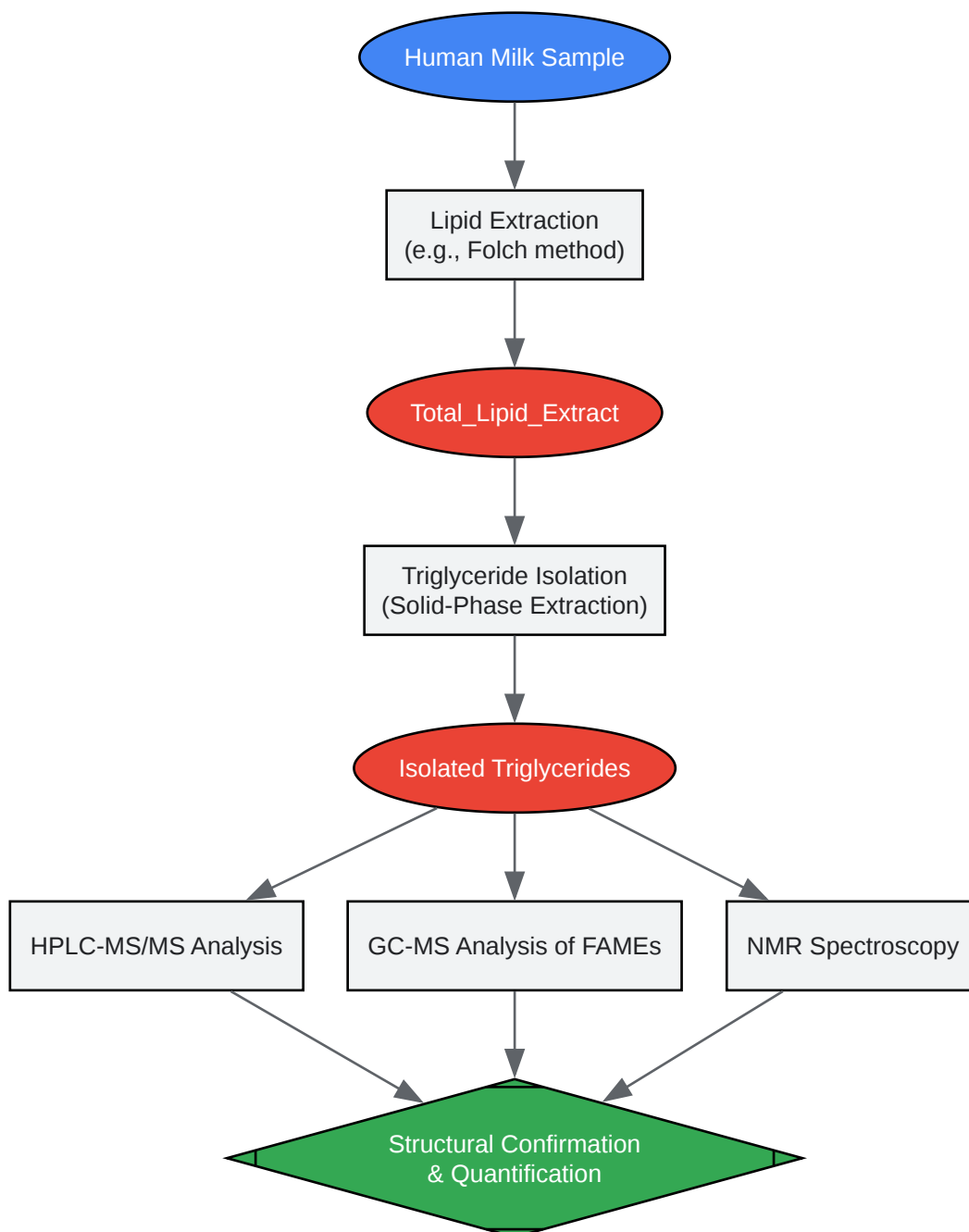
Key Analytical Techniques

- **High-Performance Liquid Chromatography-Mass Spectrometry (HPLC-MS):** This is a powerful tool for separating and identifying individual triglyceride species. Reversed-phase HPLC can separate triglycerides based on their partition number, while silver ion HPLC can separate them based on the degree of unsaturation. Mass spectrometry provides molecular weight information and fragmentation patterns that help in identifying the fatty acid constituents.[\[8\]](#)[\[9\]](#)
- **Gas Chromatography-Mass Spectrometry (GC-MS):** After transesterification of the triglyceride to fatty acid methyl esters (FAMES), GC-MS is used to identify and quantify the fatty acid composition.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR can provide detailed structural information, including the position of the fatty acids on the glycerol backbone.[\[10\]](#)

Representative Experimental Protocol for Analysis from Human Milk

- **Lipid Extraction:** Total lipids are extracted from a human milk sample using a method like the Folch or Bligh-Dyer procedure.
- **Triglyceride Fractionation:** The triglyceride fraction is isolated from the total lipid extract using solid-phase extraction or preparative TLC.
- **HPLC-MS Analysis:** The purified triglyceride fraction is analyzed by HPLC coupled to a mass spectrometer (e.g., ESI-MS/MS). The specific molecular ion and fragmentation pattern for **1-Myristin-2-Olein-3-Butyrin** are monitored.
- **Fatty Acid Positional Analysis:** To confirm the positions of the fatty acids, enzymatic hydrolysis using a sn-1,3 specific lipase can be performed, followed by analysis of the resulting 2-monoacylglycerol and free fatty acids.

Visualization of the Analytical Workflow



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General workflow for the analysis of triglycerides from human milk.

Potential Biological Significance and Signaling Pathways

While no direct studies on the biological activity of **1-Myristin-2-Olein-3-Butyrin** have been identified, its potential significance can be inferred from its unique structure and the known roles of its constituent fatty acids, particularly butyric acid.

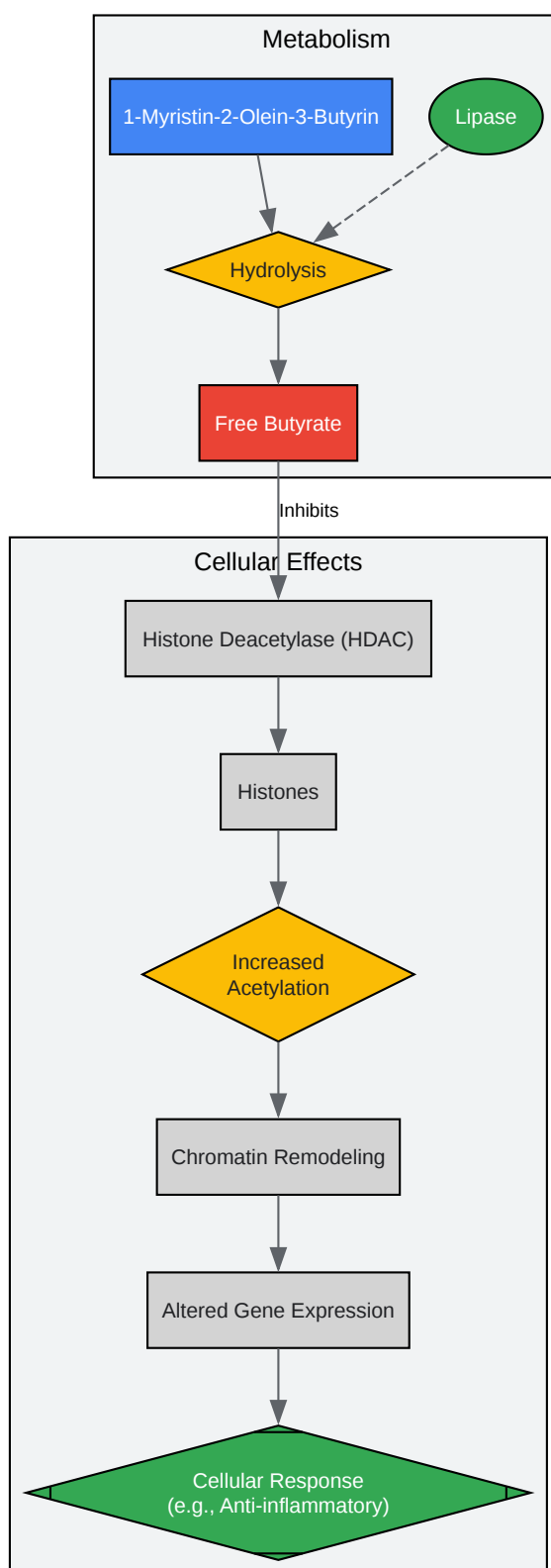
Inferred Biological Roles

- **Energy Source:** Like other triglycerides, it serves as a concentrated source of energy. The presence of a short-chain fatty acid (butyrate) and a medium-chain fatty acid (myristate) may allow for more rapid absorption and metabolism compared to triglycerides containing only long-chain fatty acids.
- **Gut Health:** Butyrate is a primary energy source for colonocytes and is known to have anti-inflammatory properties in the gut.^{[11][12]} The delivery of butyrate in the form of a triglyceride may protect it from absorption in the upper gastrointestinal tract, allowing for its release in the lower intestine where it can exert its effects.
- **Metabolic Regulation:** Butyrate has been shown to influence various metabolic processes, including glucose homeostasis and lipid metabolism.^{[13][14]} It can act as a signaling molecule, for example, by inhibiting histone deacetylases (HDACs) or activating G-protein coupled receptors (GPCRs).

Potential Signaling Pathway Involvement of Butyrate

Butyrate is a known inhibitor of HDACs. By inhibiting HDACs, butyrate can alter gene expression, leading to various cellular responses. This is a plausible mechanism through which the butyrate released from **1-Myristin-2-Olein-3-Butyrin** could exert biological effects.

Visualization of a Potential Butyrate Signaling Pathway



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A potential signaling pathway for butyrate released from **1-Myristin-2-Olein-3-Butyrin**.

Conclusion and Future Directions

1-Myristin-2-Olein-3-Butyrin is a structurally unique triglyceride found in human milk. While its basic chemical properties are known, there is a significant lack of research into its specific biological functions and mechanisms of action. Its presence in human milk suggests an important role in infant health, potentially related to energy provision and gut maturation through the delivery of butyrate.

Future research should focus on:

- Developing and publishing standardized, high-yield synthesis protocols.
- Conducting in vitro and in vivo studies to elucidate its specific metabolic fate and biological activities.
- Investigating its role in modulating gut microbiota and immune function.
- Exploring its potential as a therapeutic agent or a key component in advanced infant formulas.

This technical guide provides a foundation for understanding **1-Myristin-2-Olein-3-Butyrin** and is intended to stimulate further research into this intriguing molecule.

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